

Boc-L-valine amide molecular weight

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Compound of Interest

Compound Name: *Boc-L-valine amide*

CAS No.: 35150-08-4

Cat. No.: B558184

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An In-Depth Technical Guide to **Boc-L-Valine Amide**: Properties, Synthesis, and Applications

Executive Summary

This technical guide provides a comprehensive overview of tert-butyl N-[(2S)-1-amino-3-methyl-1-oxobutan-2-yl]carbamate, commonly known as **Boc-L-valine amide**. As a critical N-terminally protected amino acid derivative, this compound is a fundamental building block in modern peptide synthesis and a valuable intermediate in pharmaceutical and agrochemical research.^[1] Its molecular weight is 216.28 g/mol, and its structure incorporates the acid-labile tert-butoxycarbonyl (Boc) protecting group, which is instrumental for the sequential and controlled assembly of peptide chains.^{[1][2][3][4]} This document offers an in-depth exploration of its physicochemical properties, detailed synthesis protocols, analytical validation techniques, and key applications, tailored for researchers, scientists, and professionals in drug development.

Physicochemical Characteristics

Boc-L-valine amide is a white, crystalline powder at room temperature.^{[1][5]} The presence of the bulky, hydrophobic Boc group and the terminal amide moiety dictates its solubility and reactivity profile. Its core properties are summarized in the table below.

Property	Value	Source(s)
Molecular Weight	216.28 g/mol	[1][2][3][4]
Molecular Formula	C ₁₀ H ₂₀ N ₂ O ₃	[1][2][3][4]
IUPAC Name	tert-butyl N-[(2S)-1-amino-3-methyl-1-oxobutan-2-yl]carbamate	[4][6]
CAS Number	35150-08-4	[1][2][6]
Appearance	White crystalline powder	[1][5]
Melting Point	156-161 °C	[1][5]
Purity	Typically ≥ 99% (by HPLC)	[1][3]
Synonyms	Boc-L-Val-NH ₂ , (S)-tert-Butyl (1-amino-3-methyl-1-oxobutan-2-yl)carbamate	[1][3][4]

Below is a diagram representing the two-dimensional chemical structure of **Boc-L-valine amide**.

Caption: 2D structure of **Boc-L-valine amide**.

Synthesis and Purification

Principle of Synthesis

The synthesis of **Boc-L-valine amide** is conceptually a two-stage process. First, the amino group of the parent amino acid, L-valine, is protected using di-tert-butyl dicarbonate (Boc anhydride) under basic conditions to yield N-Boc-L-valine.[7] The second stage involves the amidation of the carboxylic acid of N-Boc-L-valine. This is a standard peptide coupling reaction where the carboxyl group is activated by a coupling reagent, making it susceptible to nucleophilic attack by an amine—in this case, ammonia—to form the terminal primary amide.

Experimental Protocol: Synthesis of Boc-L-valine amide from Boc-L-valine

This protocol describes a solution-phase method for amidating N-Boc-L-valine using a common coupling agent. The choice of coupling reagent is critical for minimizing side reactions, particularly racemization of the valine chiral center.[8]

Materials:

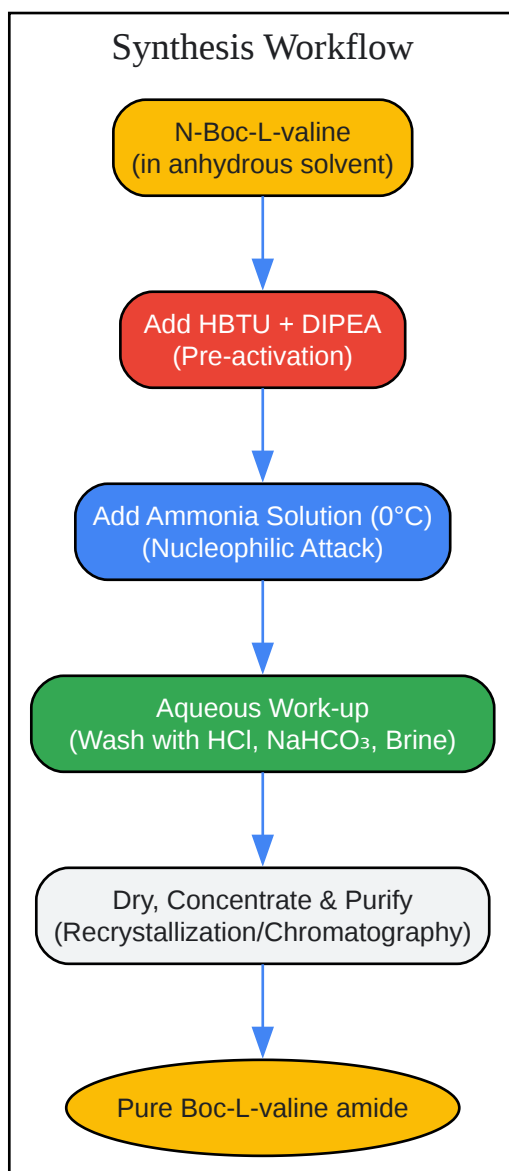
- N-Boc-L-valine
- HBTU (Hexafluorophosphate Benzotriazole Tetramethyl Uronium)
- DIPEA (N,N-Diisopropylethylamine)
- Ammonia (0.5 M solution in 1,4-Dioxane)
- Anhydrous Dichloromethane (DCM) or Dimethylformamide (DMF)
- Ethyl acetate (EtOAc)
- 1 M HCl solution
- Saturated NaHCO₃ solution
- Brine (saturated NaCl solution)
- Anhydrous MgSO₄ or Na₂SO₄

Procedure:

- **Dissolution:** In a round-bottom flask under an inert atmosphere (e.g., nitrogen), dissolve N-Boc-L-valine (1.0 equiv.) in anhydrous DCM or DMF.
- **Activation:** Add HBTU (1.1 equiv.) and DIPEA (2.5 equiv.) to the solution. Stir the mixture at room temperature for 10-15 minutes. This pre-activation step forms the activated ester intermediate, which is highly reactive towards amines.
- **Amidation:** Cool the reaction mixture to 0 °C using an ice bath. Slowly add the ammonia solution (1.5 equiv.) dropwise to the activated N-Boc-L-valine solution.

- Reaction: Allow the mixture to slowly warm to room temperature and stir for 2-4 hours.
- Monitoring: The progress of the reaction should be monitored by Thin-Layer Chromatography (TLC) until the starting N-Boc-L-valine is fully consumed.^[8] This step is crucial for self-validation and ensuring the reaction has gone to completion.
- Work-up:
 - Concentrate the reaction mixture under reduced pressure to remove the solvent.^[8]
 - Dissolve the resulting residue in ethyl acetate.
 - Wash the organic layer sequentially with 1 M HCl, saturated NaHCO₃ solution, and brine to remove unreacted reagents and base.^[8]
- Drying and Isolation: Dry the organic layer over anhydrous MgSO₄ or Na₂SO₄, filter, and concentrate the filtrate under reduced pressure to yield the crude **Boc-L-valine amide**.^[8]
- Purification: The crude product can be further purified by recrystallization or column chromatography to achieve high purity (≥99%).

Workflow Visualization



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Caption: General workflow for the synthesis of **Boc-L-valine amide**.

The Role of the Boc Protecting Group in Peptide Synthesis

Mechanism of Protection

The tert-butoxycarbonyl (Boc) group is a cornerstone of peptide chemistry, serving as a temporary protecting group for the N-terminus of an amino acid.^[7] Its efficacy stems from two

key features:

- **Steric Hindrance:** The bulky tert-butyl group physically blocks the nitrogen atom, preventing it from participating in unwanted nucleophilic reactions.
- **Acid Lability:** The urethane bond is stable to a wide range of reaction conditions but can be selectively and cleanly cleaved under moderately acidic conditions (e.g., with trifluoroacetic acid, TFA), regenerating the free amine without affecting other protecting groups like benzyl (Bzl) or tosyl (Tos) ethers used for side-chain protection.

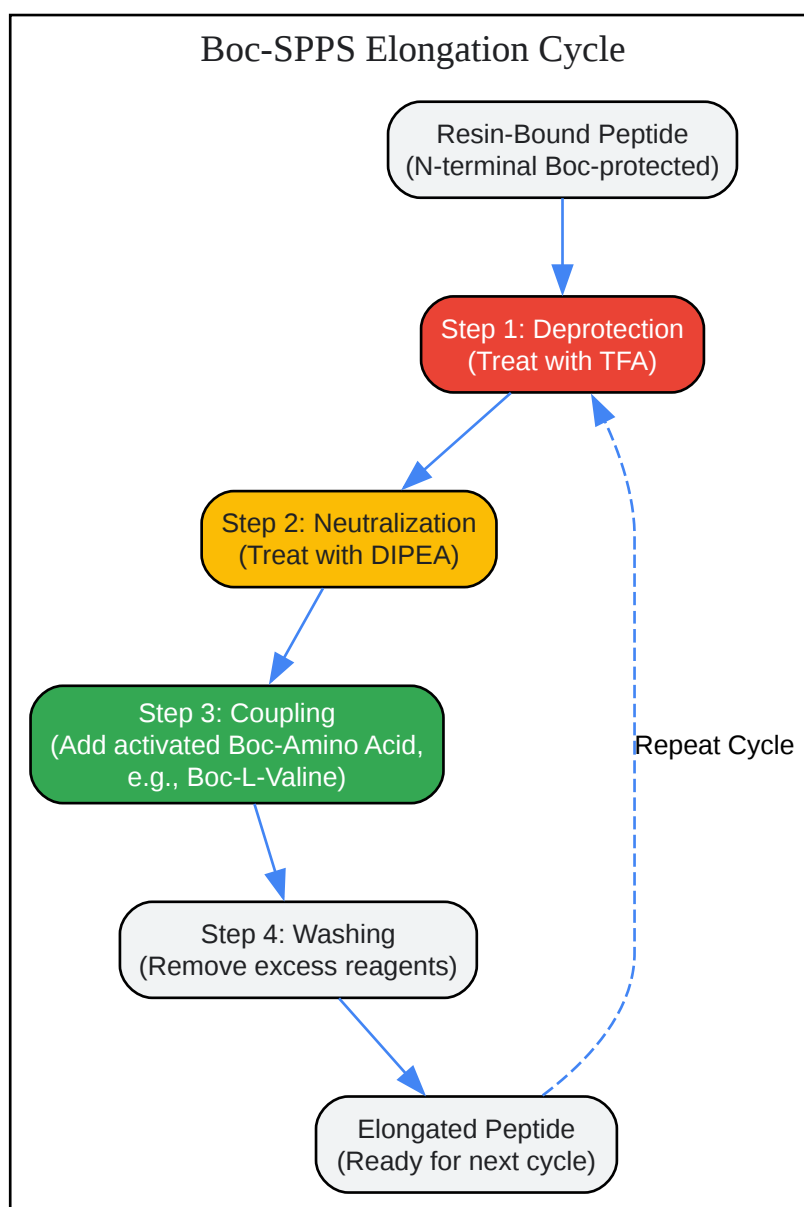
Application in Solid-Phase Peptide Synthesis (SPPS)

Boc-L-valine amide, and more commonly its carboxylic acid counterpart, is a key reagent in the Boc/Bzl strategy for Solid-Phase Peptide Synthesis (SPPS).^[7] In this methodology, a peptide chain is assembled sequentially while anchored to an insoluble polymer resin. The iterative cycle involves two main steps:

- **Deprotection:** The Boc group of the resin-bound N-terminal amino acid is removed with TFA.
- **Coupling:** The next Boc-protected amino acid is activated and coupled to the newly freed N-terminal amine of the growing peptide chain.^[7]

This cycle is repeated until the desired peptide sequence is synthesized. The use of Boc-protected amino acids allows for precise control over the sequence assembly.^[9]

SPPS Workflow Visualization



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Caption: The iterative cycle of peptide chain elongation using Boc-SPPS.

Analytical Validation

Confirming the identity and purity of synthesized **Boc-L-valine amide** is paramount. The primary techniques employed are:

- **High-Performance Liquid Chromatography (HPLC):** This is the standard method for assessing the purity of the compound. Commercial suppliers typically guarantee a purity of $\geq 99\%$ as determined by HPLC.[1][3]
- **Nuclear Magnetic Resonance (NMR) Spectroscopy:** ^1H and ^{13}C NMR are used to confirm the chemical structure by analyzing the chemical shifts and coupling constants of the protons and carbons, ensuring they match the expected structure of **Boc-L-valine amide**.
- **Mass Spectrometry (MS):** MS is used to verify the molecular weight of the compound, confirming it corresponds to the expected value of 216.28 g/mol .

Applications in Research and Drug Development

Boc-L-valine amide is a versatile compound with applications extending beyond its role as a simple building block.[1]

- **Peptide Synthesis:** Its primary application is in the synthesis of bioactive peptides for therapeutic research.[6] The valine residue is a common component of many biologically active peptides, and this protected form facilitates their construction.[8]
- **Drug Development:** It serves as a crucial intermediate in the synthesis of complex pharmaceuticals.[1] It is particularly valuable in the design of prodrugs, where modifying a parent drug with moieties like valine amide can enhance properties such as bioavailability and metabolic stability.[6]
- **Agrochemicals:** The compound is also used as an intermediate in the production of advanced agrochemicals, where its specific stereochemistry can impart desired biological activity.[1]
- **Broader Research:** It finds use in biotechnology for the production of specific proteins and enzymes and in neuroscience research to study amino acid systems.[6]

Safety, Handling, and Storage

While **Boc-L-valine amide** is not classified as a hazardous substance, standard laboratory safety protocols should always be followed to minimize risk.[10]

Protection Type	Specification	Rationale
Eye Protection	Safety glasses with side shields or chemical safety goggles.	Protects eyes from accidental splashes or airborne particles. [10]
Hand Protection	Chemically resistant gloves (e.g., nitrile rubber).	Prevents direct skin contact. [10]
Respiratory Protection	NIOSH/MSHA approved respirator (e.g., N95 dust mask) if dust is generated.	Minimizes inhalation of airborne powder.[10]
Body Protection	Standard laboratory coat.	Protects personal clothing from contamination.[10]

Storage: **Boc-L-valine amide** should be stored in a cool, dry place. The recommended storage temperature is between 0-8 °C to ensure long-term stability.[1][5]

Conclusion

Boc-L-valine amide is an indispensable tool in the field of synthetic organic chemistry. Its well-defined physicochemical properties, coupled with the reliable functionality of the Boc protecting group, make it a valuable asset for the controlled synthesis of peptides and other complex molecules. For researchers and professionals in drug discovery and development, a thorough understanding of its synthesis, handling, and application is essential for leveraging its full potential in creating novel therapeutics and advanced chemical products.

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